An In-depth Technical Guide to the Synthesis and Characterization of Ammonium Pentanoate

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Compound of Interest

Compound Name:	*Ammonium Valerate*
CAS No.:	*5972-85-0*
Cat. No.:	*B10859240*

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Abstract

Ammonium pentanoate, also known as **ammonium valerate**, is an ammonium salt of pentanoic acid. This document provides a comprehensive technical overview of its synthesis and characterization. It includes detailed experimental protocols, a summary of its physicochemical properties, and expected spectroscopic signatures for its identification and analysis. This guide is intended for researchers and professionals in the fields of chemistry and drug development who require a thorough understanding of this compound.

Introduction

Ammonium pentanoate [$CH_3(CH_2)_3COONH_4$] is a white crystalline solid.[1] It is the product of the acid-base reaction between pentanoic acid (valeric acid) and ammonia. The compound is notable for its high solubility in water and alcohol.[2][3] Historically, it has been used as a sedative, and currently finds application as a flavoring agent.[2] A thorough understanding of its synthesis and characterization is crucial for its application in research and development.

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Physicochemical Properties

A summary of the key physicochemical properties of ammonium pentanoate is presented in Table 1.

Property	Value	Reference
Molecular Formula	$C_5H_{13}NO_2$	[2][4]
Molar Mass	119.16 g/mol	[2][4]
Appearance	White, very hygroscopic crystals	[2][5]
Melting Point	108 °C or 55 °C	[2][3][5]
Solubility	Readily soluble in water and alcohol; soluble in ether	[2][3][5]
IUPAC Name	Azanium;pentanoate	[2][4]

Synthesis of Ammonium Pentanoate

The synthesis of ammonium pentanoate is a straightforward acid-base neutralization reaction. The general workflow for this synthesis is depicted in the following diagram.



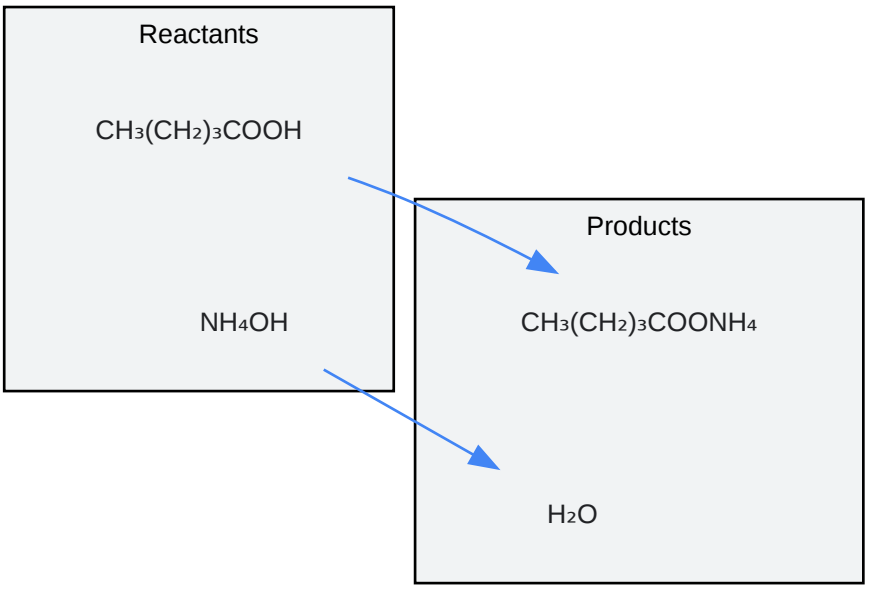
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Caption: A general workflow for the synthesis of ammonium pentanoate.

Chemical Reaction

The chemical reaction for the synthesis of ammonium pentanoate is illustrated below.

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Caption: The reaction of pentanoic acid with ammonium hydroxide to yield ammonium pentanoate and water.

Experimental Protocol

Materials:

- Pentanoic acid (Valeric acid)
- Ammonium hydroxide solution (28-30% NH_3 in H_2O)
- Ethanol (for recrystallization)
- Diethyl ether (for washing)
- Deionized water

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve a known amount of pentanoic acid in a minimal amount of deionized water.

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- Cool the flask in an ice bath.
- Slowly add a stoichiometric equivalent of ammonium hydroxide solution dropwise to the stirred solution of pentanoic acid. The reaction is exothermic, so maintain the temperature below 20 °C.
- After the addition is complete, allow the reaction mixture to stir for an additional hour at room temperature to ensure complete neutralization.
- Remove the solvent (water and excess ammonia) under reduced pressure using a rotary evaporator.
- The resulting crude ammonium pentanoate can be purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether.
- Dissolve the crude product in a minimal amount of hot ethanol and then add diethyl ether until the solution becomes turbid.
- Allow the solution to cool slowly to room temperature and then place it in an ice bath to facilitate crystallization.
- Collect the crystals by vacuum filtration and wash them with cold diethyl ether.
- Dry the purified crystals under vacuum to obtain the final product.

Characterization of Ammonium Pentanoate

The synthesized ammonium pentanoate should be characterized to confirm its identity and purity. The following techniques are recommended.

Spectroscopic Analysis

4.1.1. Infrared (IR) Spectroscopy

The IR spectrum of ammonium pentanoate is expected to show characteristic absorption bands for the ammonium cation and the carboxylate anion.

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Functional Group	Expected Wavenumber (cm^{-1})
N-H stretch (NH_4^+)	3300-3000 (broad)
C-H stretch (alkyl)	2960-2850
C=O stretch (carboxylate)	1580-1550 (asymmetric), 1420-1380 (symmetric)

4.1.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show signals corresponding to the protons of the pentanoate moiety. The protons of the ammonium ion may appear as a broad singlet, and its chemical shift can be solvent-dependent. The expected chemical shifts for the pentanoate protons are summarized in the table below.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom in the pentanoate chain.

^1H NMR Signal	Approximate Chemical Shift (ppm)	Multiplicity	Integration
CH_3-	0.9	triplet	3H
-CH_2-CH_3	1.3	sextet	2H
-CH_2-CH_2-COO^-	1.5	quintet	2H
-CH_2-COO^-	2.2	triplet	2H
NH_4^+	Variable (broad singlet)	singlet	4H

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^{13}C NMR Signal	Approximate Chemical Shift (ppm)
CH_3-	14
-CH_2-CH_3	22
-CH_2-CH_2-COO^-	28
-CH_2-COO^-	35
-COO^-	180

4.1.3. Mass Spectrometry (MS)

Due to the ionic nature of ammonium pentanoate, soft ionization techniques such as Electrospray Ionization (ESI) would be most appropriate.

- Positive Ion Mode (ESI+): The spectrum would likely show the ammonium ion at m/z 18.
- Negative Ion Mode (ESI-): The spectrum would show the pentanoate anion at m/z 101.

Conclusion

This technical guide has outlined the synthesis and characterization of ammonium pentanoate. The provided protocols and expected analytical data will be valuable for researchers and professionals working with this compound. Adherence to the described methodologies will ensure the reliable preparation and identification of ammonium pentanoate for its various applications.

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